

thiogeraniol performance comparison in fragrance applications

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Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

Cat. No.: S3712753

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Thiogeraniol Profile

Thiogeraniol, also known as (E)-3,7-dimethyl-2,6-octadien-1-thiol or geranyl mercaptan, is a sulfur-containing monoterpene. Here are its key identifiers and a synthesis method from a patent.

Basic Chemical Information

Property	Description
CAS Number	39067-80-6 [1]
Molecular Formula	$C_{10}H_{18}S$ [1]
Molecular Weight	170.32 g/mol [1]
FEMA Number	3472 [1]
Category	Flavor and fragrance agent [1]

Synthesis Protocol from Geraniol

The following method is adapted from a Chinese patent (CN101538233B) titled "Preparation method of **thiogeraniol**" [2] [3].

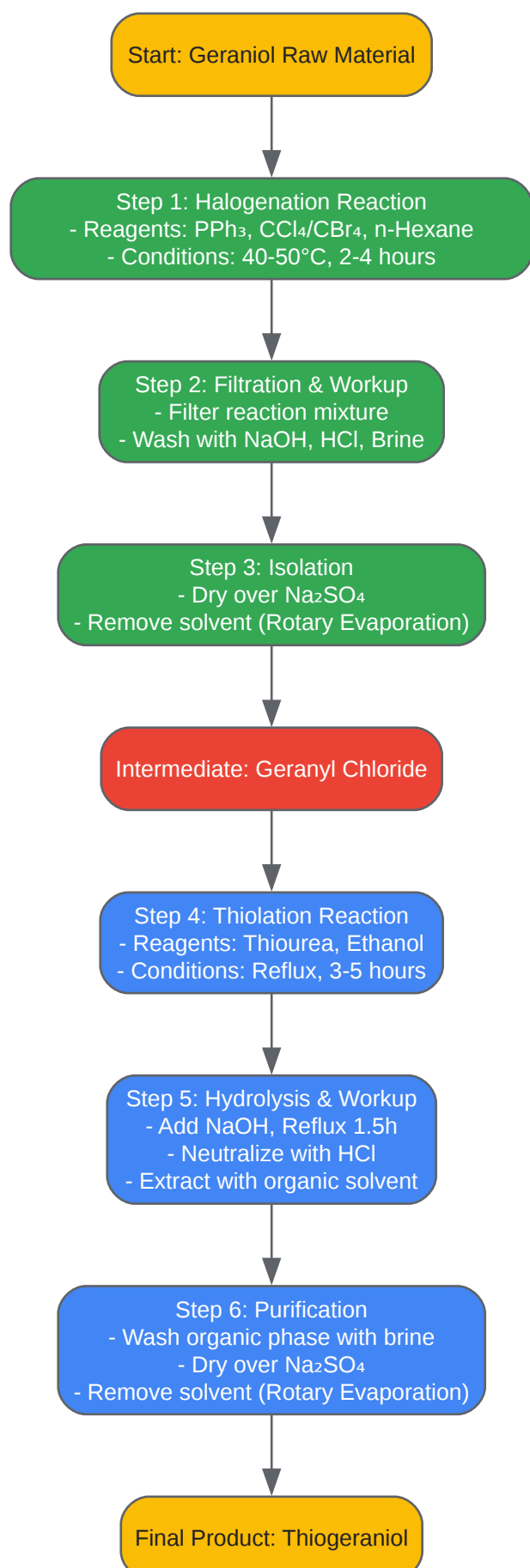
1. Halogenation of Geraniol to Geranyl Chloride

- **Reagents:** Geraniol, Triphenylphosphine (PPh_3), Carbon Tetrachloride (CCl_4) or Carbon Tetrabromide (CBr_4), n-Hexane [2] [3].
- **Procedure:**
 - Add geraniol, triphenylphosphine, and n-hexane to a reaction vessel.
 - While stirring, slowly add carbon tetrachloride (or tetrabromide) to the mixture.
 - Heat the reaction mixture to 40-50°C and maintain this temperature with stirring for 2-4 hours.
 - After the reaction, cool the mixture to room temperature and filter it.
 - The filtrate is washed sequentially with a 5% aqueous sodium hydroxide solution, a 5% hydrochloric acid solution, and finally saturated brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent (n-hexane) by rotary evaporation to obtain geranyl chloride as a crude product, which can be used directly in the next step [2] [3].

2. Thiolation to Thiogeraniol

- **Reagents:** Geranyl Chloride (from previous step), Thiourea, Ethanol, Sodium Hydroxide (NaOH) [2] [3].
- **Procedure:**
 - Add the crude geranyl chloride and thiourea to ethanol in a new reaction vessel.
 - Heat the mixture to reflux (approximately 78°C) and maintain reflux with stirring for 3-5 hours.
 - After the reaction, cool the mixture to room temperature.
 - Add a 30% sodium hydroxide solution and heat again to reflux for 1.5 hours to hydrolyze the isothiuronium salt intermediate.
 - Cool the reaction mixture and neutralize it with a 10% hydrochloric acid solution.
 - Extract the product using an organic solvent such as ethyl acetate, diethyl ether, or dichloromethane.
 - Wash the organic phase with saturated brine and dry it over anhydrous sodium sulfate.
 - Finally, remove the solvent by rotary evaporation under reduced pressure to obtain the final product, **thiogeraniol** [2] [3].

The workflow below summarizes the synthesis process:



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Diagram 1: Two-step synthesis workflow for **Thiogeraniol** from Geraniol, based on the patent method [2] [3].

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References

1. , 39067-80-6 thiogeraniol [thegoodscentcompany.com]
2. CN101538233B - Preparation method of thiogeraniol [patents.google.com]
3. CN101538233A - Preparation method of thiogeraniol [patents.google.com]

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